

Spectroscopic Blueprint of Oxazole-5-carbothioamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Oxazole-5-carbothioamide

Cat. No.: B1525658

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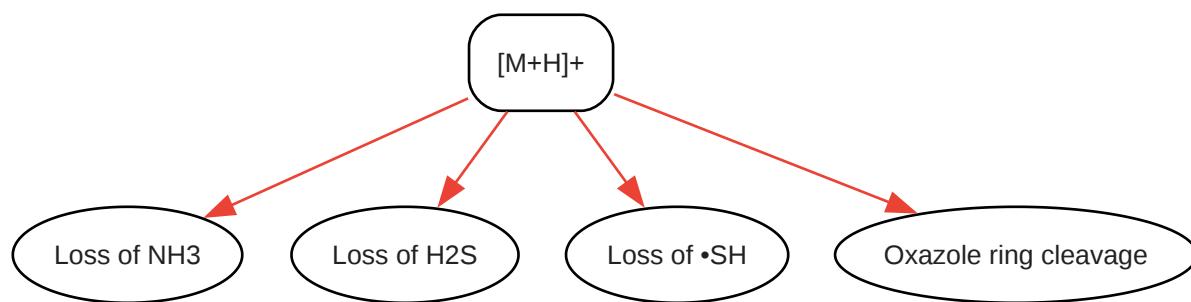
Foreword: The Rationale Behind This Guide

In the landscape of modern drug discovery and materials science, heterocyclic compounds form a cornerstone of innovation. Among these, oxazole-containing molecules are of significant interest due to their diverse biological activities and applications as versatile synthetic intermediates.^[1] This guide provides an in-depth spectroscopic characterization of a particularly intriguing derivative: **Oxazole-5-carbothioamide**. While empirical data for this specific molecule is not widely published, this document, grounded in the principles of spectroscopic analysis and data from analogous structures, offers a robust predictive framework for its characterization. Our objective is to equip researchers, scientists, and drug development professionals with the foundational knowledge and practical protocols to confidently identify and analyze this compound.

This guide is structured to provide not just data, but a deeper understanding of the "why" behind the expected spectral features. By elucidating the interplay between molecular structure and spectroscopic output, we aim to empower researchers to move beyond simple data matching to a more intuitive and predictive understanding of their analytical results.

Molecular Structure and Its Spectroscopic Implications

The structure of **oxazole-5-carbothioamide**, featuring a five-membered oxazole ring substituted with a carbothioamide group at the 5-position, dictates its unique spectroscopic signature. The aromatic oxazole ring and the thioamide functionality are the two key components that will be interrogated by Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).



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References

- 1. uanlch.vscht.cz [uanlch.vscht.cz]
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